

A Technical Guide to Flurenol: Unraveling the Chemistry and Biological Activity

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Compound of Interest

Compound Name: Florenal

Cat. No.: B1201887

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This in-depth technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals interested in the chemical and biological properties of compounds referred to as "Flurenol." It is important to note that the common name "Flurenol" has been associated with two distinct chemical entities. This guide will address both, providing their correct IUPAC nomenclature and detailing their respective characteristics.

9H-Fluoren-9-ol: A Eugeroic Agent

The compound most frequently discussed in recent scientific literature as "Flurenol," and also known by the name hydrafinil, is chemically identified as 9H-Fluoren-9-ol.^{[1][2]} It is an alcohol derivative of fluorene and has garnered attention for its potential as a wakefulness-promoting agent.^{[3][4]}

IUPAC Name and Chemical Identity

- IUPAC Name: 9H-fluoren-9-ol^[5]
- Synonyms: 9-Hydroxyfluorene, Fluoren-9-ol, Hydrafinil^{[1][5]}
- CAS Number: 1689-64-1^{[1][4]}
- Molecular Formula: C₁₃H₁₀O^[1]

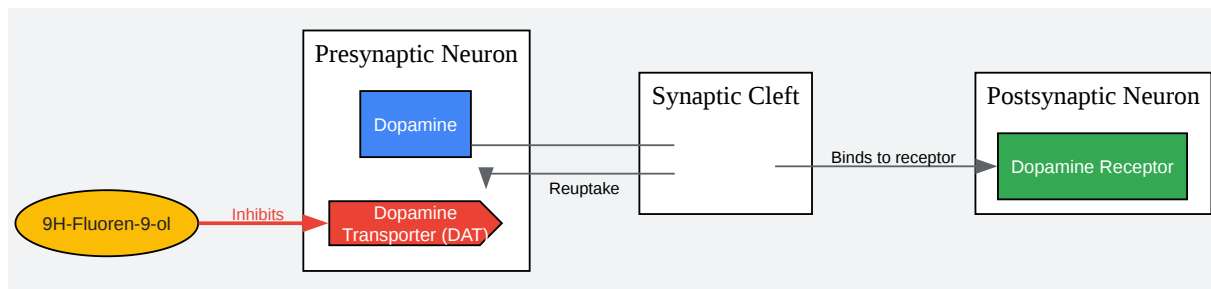
Physicochemical and Biological Properties

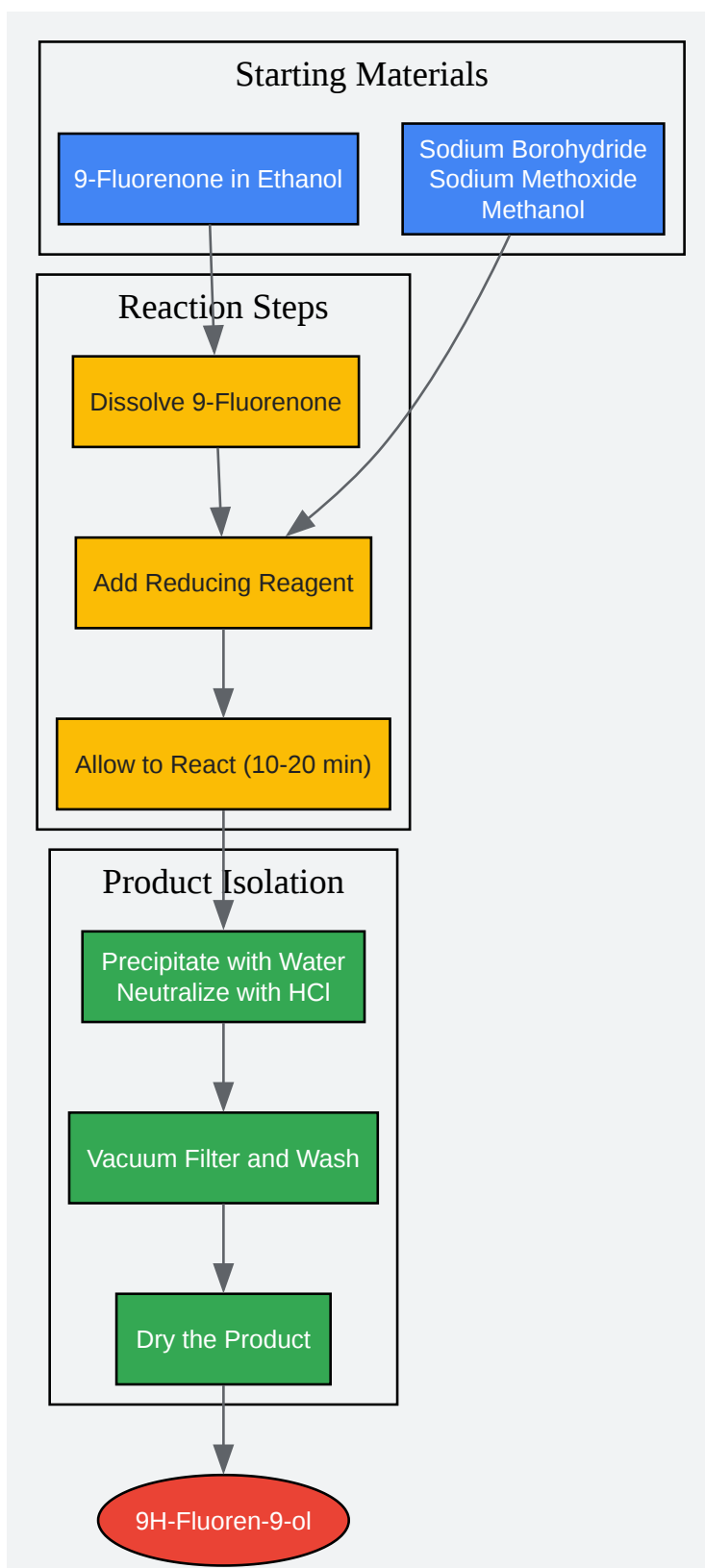
The following table summarizes key quantitative data for 9H-Fluoren-9-ol.

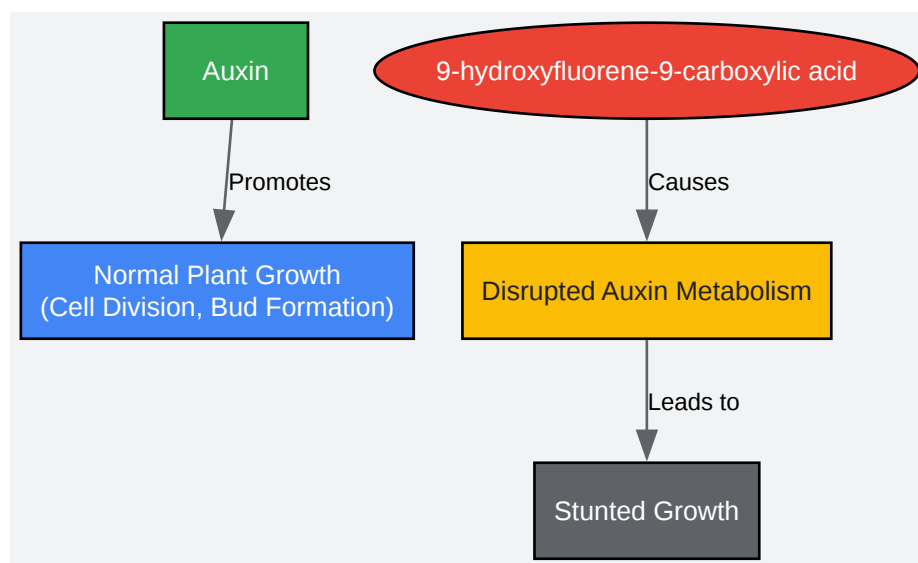
Property	Value	Reference
Molar Mass	182.22 g/mol	[1]
Appearance	Off-white crystalline powder	[1]
Melting Point	152 to 155 °C	[1]
Solubility in Water	Practically insoluble	[1]
LogP	2.4	[1]
IC ₅₀ (Dopamine Reuptake Inhibition)	9 µM	[3][6]

Mechanism of Action: Dopamine Reuptake Inhibition

9H-Fluoren-9-ol is characterized as a weak dopamine reuptake inhibitor.[3][6] Its wakefulness-promoting effects are thought to stem from its ability to block the dopamine transporter (DAT), thereby increasing the extracellular concentration of dopamine in the synaptic cleft. The lipophilicity of 9H-Fluoren-9-ol, which is higher than that of modafinil, suggests it may more readily cross the blood-brain barrier.[1]







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